Peptide-protein interaction studies Caspase-9 XIAP

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Compound of Interest

Compound Name:	*H-Ala-Thr-Pro-Phe-OH*
CAS No.:	*402594-16-5*
Cat. No.:	*B14250833*

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Application Note: Characterization of Caspase-9 Inhibition by XIAP and Antagonism by Smac Mimetics

Abstract

This technical guide details the biophysical and biochemical methodologies for studying the interaction between the initiator Caspase-9 and the X-linked Inhibitor of Apoptosis Protein (XIAP). We focus on the BIR3 domain of XIAP, which selectively traps Caspase-9 in an inactive monomeric state.[1] The protocols herein describe the use of Fluorescence Polarization (FP) for high-throughput screening of Smac mimetics, Surface Plasmon Resonance (SPR) for kinetic profiling, and an enzymatic recovery assay to validate functional restoration of Caspase-9 activity.

Biological Context & Mechanism

The Apoptotic Switch: Caspase-9 is the apical protease of the intrinsic apoptotic pathway. Unlike effector caspases (e.g., Caspase-3), which require proteolytic cleavage for activation, Caspase-9 is activated by dimerization. Upon mitochondrial outer membrane permeabilization (MOMP), Cytochrome c is released, triggering the assembly of the Apaf-1 apoptosome. This

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heptameric complex recruits Caspase-9 monomers, facilitating their homodimerization and subsequent catalytic activation.

XIAP Inhibition: XIAP is the most potent endogenous caspase inhibitor. Its third Baculovirus IAP Repeat (BIR3) domain binds the N-terminal IAP-Binding Motif (IBM) of the Caspase-9 p12 subunit (sequence: ATPF in humans).

- Mechanism: The BIR3 domain binds the Caspase-9 IBM and simultaneously blocks the dimer interface. This forces Caspase-9 back into an inactive monomeric conformation, effectively sequestering it from the apoptotic cascade.

Smac/DIABLO Antagonism: Smac (Second Mitochondria-derived Activator of Caspases) is released alongside Cytochrome c. Its N-terminal tetrapeptide sequence (AVPI) binds the same pocket on XIAP BIR3 with higher affinity than Caspase-9, displacing the inhibitor and allowing Caspase-9 to re-dimerize and execute cell death.

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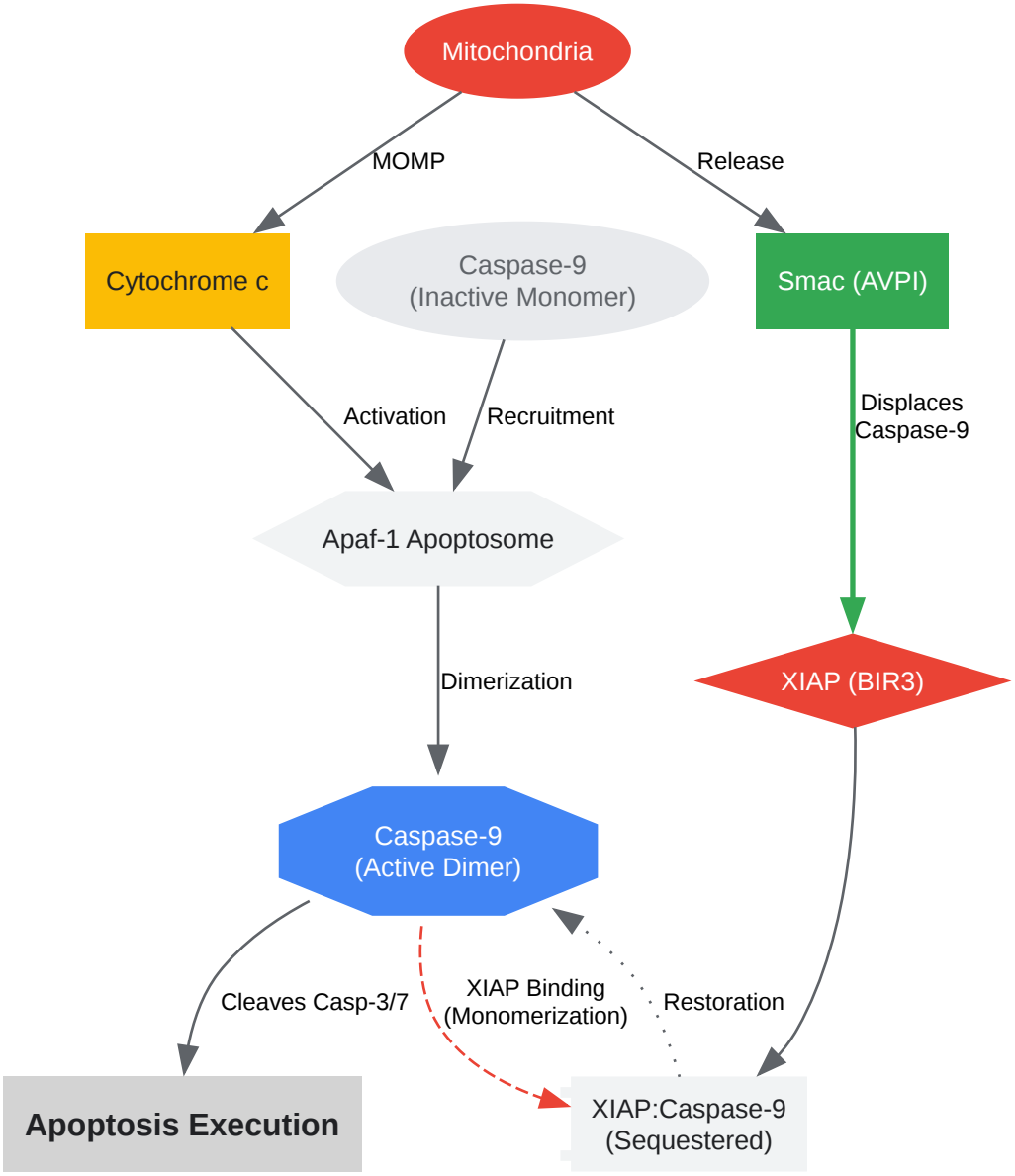

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Figure 1: The regulatory interplay between Caspase-9, XIAP, and Smac. XIAP inhibits Caspase-9 by enforcing monomerization.[1] Smac peptides displace XIAP, restoring the active dimer.

Application Note: Fluorescence Polarization (FP) Binding Assay

Principle: This homogeneous assay measures the rotational diffusion of a fluorophore. A small, fluorescently labeled Smac-mimetic peptide (Tracer) binds to the large XIAP BIR3 protein,

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resulting in slow rotation and high polarization (mP). Unlabeled competitors (drug candidates) displace the tracer, decreasing polarization.

Materials:

- Protein: Recombinant Human XIAP BIR3 domain (residues 241–356).
- Tracer: 5-FAM-Abu-RPF-K-NH2 (Abu = L-2-aminobutyric acid). This is a high-affinity optimized probe (Kd ~18 nM).
- Positive Control: Unlabeled AVPI peptide.

Protocol:

- Buffer Preparation:
  - Base: 50 mM HEPES (pH 7.5), 100 mM NaCl.
  - Additives: 0.01% Triton X-100 (prevents aggregation), 2 mM DTT (Critical: maintains BIR3 zinc coordination).
  - Note: Prepare fresh DTT on the day of the assay.
- Kd Determination (Tracer Titration):
  - Dilute Tracer to 5 nM (fixed concentration).
  - Titrate XIAP BIR3 (0 nM to 10 µM) in a black 384-well non-binding plate.
  - Incubate 30 min at RT in the dark.
  - Read FP (Ex 485 nm / Em 535 nm).
  - Fit data to a one-site binding model to determine Kd of the probe.
- Competition Assay (IC50):
  - Mix: 5 nM Tracer + XIAP BIR3 at a concentration equal to its Kd (e.g., ~20–30 nM).

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- Add: Serial dilutions of test compounds (e.g., Smac mimetics).
- Incubate: 60 min at RT.
- Read: Measure mP.
- Analysis: Calculate Ki using the Nikolovska-Coleska equation (an adaptation of Cheng-Prusoff for FP).

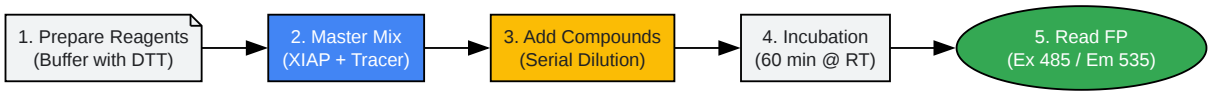

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Figure 2: Workflow for High-Throughput FP Screening.

Application Note: Enzymatic Recovery Assay

Principle: Caspase-9 is notoriously unstable and inactive in standard buffers. It requires a kosmotrope (e.g., PEG, Citrate) to mimic the crowded environment of the apoptosome and induce dimerization. This assay measures the inhibition of Caspase-9 by XIAP and the recovery of activity by peptides.

Protocol:

- Assay Buffer (Caspase-9 Specific):
  - 100 mM MES (pH 6.5)[2][3]
  - 10% (w/v) PEG 4000 or PEG 400 (Induces dimerization).
  - 10 mM DTT.[4]
  - 1 mM EDTA.
- Reagents:

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- Enzyme: Recombinant Human Caspase-9 (Full length or p35/p12).
- Substrate: Ac-LEHD-AFC (Fluorogenic, Ex 400 / Em 505).
- Inhibitor: Full-length XIAP or BIR3-RING construct.

- Procedure:
  - Step A (Inhibition): Incubate Caspase-9 (100 nM) with XIAP (200 nM) in Assay Buffer for 15 min at 37°C. Activity should be <10% of control.
  - Step B (Recovery): Add Smac mimetic peptide (titration 0.1 – 100 µM). Incubate 15 min.
  - Step C (Start): Add Ac-LEHD-AFC (50 µM final).
  - Read: Kinetic fluorescence measurement for 30 min. Slope (RFU/min) = Activity.

Application Note: Surface Plasmon Resonance (SPR)

Principle: SPR provides real-time kinetics (

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) of the interaction. Because XIAP BIR3 (~13 kDa) is significantly larger than the peptide (~0.5-1 kDa), immobilizing the protein and flowing the peptide often yields faster equilibration but lower signal-to-noise. However, for stability, biotinylated BIR3 on Streptavidin chips is recommended.

Protocol:

- Chip Preparation:
  - Chip: Series S Sensor Chip SA (Streptavidin).
  - Ligand: Biotinylated-XIAP-BIR3 (biotinylated at N-terminus or via AviTag).
  - Immobilization Level: Aim for ~1000 RU to ensure sufficient signal for small analytes.

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- Running Buffer:
  - HBS-P+ (10 mM HEPES pH 7.4, 150 mM NaCl, 0.05% P20).
  - Add: 1 mM DTT or 1 mM TCEP (Essential for BIR3 stability).
  - Add: 1-2% DMSO (if matching compound solvent).
- Kinetic Cycle:
  - Analyte: Inject Smac peptide (e.g., 0, 10, 30, 90, 270, 810 nM).
  - Contact Time: 60s association, 120s dissociation.
  - Flow Rate: 30 µL/min.
  - Regeneration: Usually not required for peptides (rapid dissociation). If needed, short pulse of 10 mM Glycine pH 2.5.

Data Summary & Reference Values

Table 1: Key Interaction Parameters

Parameter	Value	Method	Notes
Caspase-9 IBM Sequence	**ATPF**	**Sequence Analysis**	**Human p12 N-terminus**
Smac IBM Sequence	AVPI	Sequence Analysis	High affinity natural antagonist
Kd (AVPI vs XIAP BIR3)	0.4 – 0.6 µM	FP / SPR	Standard reference value
Kd (Abu-RPF-K Probe)	~18 nM	FP	Optimized synthetic tracer

| XIAP Inhibition Mechanism | Monomerization | Structural Biology | Steric hindrance + Dimer blocking |

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Table 2: Troubleshooting Guide

Issue	Probable Cause	Solution
FP: Low Polarization Window	**Tracer degradation or Free Label**	**Check tracer purity (>95% required). Ensure Probe < Kd of protein.**
FP: High Background/Scatter	Protein Aggregation	Add 0.01% Triton X-100; Spin down protein stocks; Use Non-Binding plates.
Enzymatic: No Caspase Activity	Lack of Dimerization	Ensure Buffer contains 10% PEG or Citrate. Caspase-9 is inactive in standard PBS/Tris.

| SPR: Loss of Binding Capacity | Oxidation of Zinc Finger | Add 1 mM TCEP/DTT to running buffer. Do not use EDTA in excess. |

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